

Application Notes and Protocols for the Dissolution of Antitumor Agent-93

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Compound of Interest

Compound Name: Antitumor agent-93

Cat. No.: B11936159

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Introduction

Antitumor agent-93 (AT-93) is an investigational small molecule anticancer agent that has demonstrated effective inhibition of proliferation in various tumor cell lines, including MDA-MB-231 and HCT-116.[1][2][3] With the molecular formula $C_{22}H_{20}O_8$ and a molecular weight of 412.39 g/mol, AT-93 is characterized by its hydrophobic nature, leading to poor solubility in aqueous solutions.[3] Proper dissolution and handling are critical for ensuring accurate and reproducible results in both in vitro and in vivo experimental settings.

This document provides detailed protocols for the solubilization of **Antitumor agent-93** for use in common research applications. The primary recommended solvent for creating high-concentration stock solutions is dimethyl sulfoxide (DMSO).

Physicochemical Properties

Property	Value	Source
Molecular Formula	$C_{22}H_{20}O_8$	[3]
Molecular Weight	412.39 g/mol	
CAS Number	1681019-44-2	
Appearance	Solid powder	

Solubility Data

Antitumor agent-93 is sparingly soluble in aqueous buffers. High-purity, anhydrous DMSO is the recommended solvent for preparing stock solutions. While exact solubility values are not extensively published, the following table provides guidance for preparing stock solutions based on typical solubility characteristics of similar hydrophobic small molecule inhibitors.

Solvent	Max. Recommended Concentration	Notes
DMSO	≥ 20 mM	Sonication or gentle warming (up to 45°C) may be required to facilitate complete dissolution.
Ethanol	< 1 mM	Not recommended for primary stock solutions due to lower solubility.
Water / PBS	Insoluble	Direct dissolution in aqueous media is not recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which can be stored for long periods and diluted to final working concentrations for various experiments.

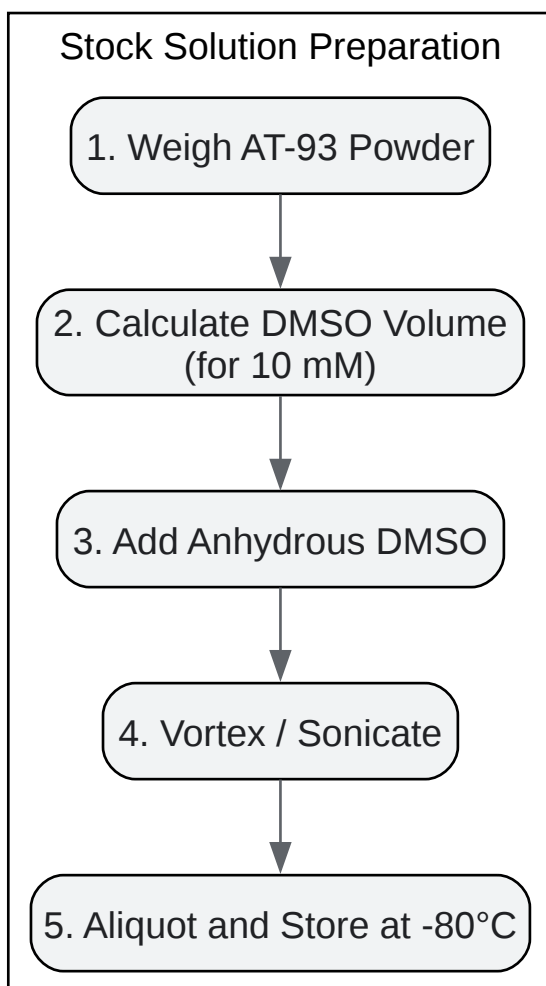
Materials:

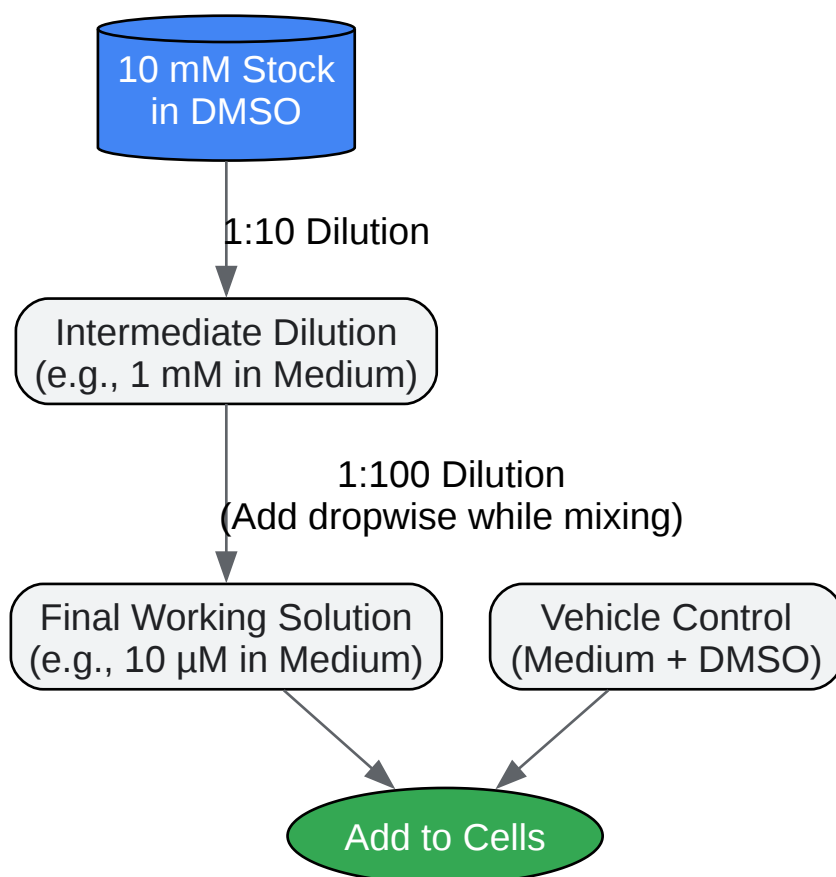
- **Antitumor agent-93** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- **Weigh the Compound:** Accurately weigh a precise amount of **Antitumor agent-93** powder (e.g., 1 mg) and transfer it to a sterile vial. Perform this in a chemical fume hood using appropriate personal protective equipment.
- **Calculate Solvent Volume:** Use the following formula to calculate the volume of DMSO required to achieve a 10 mM concentration: $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 100,000$ Example for 1 mg: $(1 \text{ mg} / 412.39 \text{ g/mol}) * 100,000 = 242.5 \mu\text{L}$
- **Add Solvent:** Carefully add the calculated volume of anhydrous DMSO to the vial containing the AT-93 powder.
- **Dissolution:** Tightly cap the vial and vortex for 1-2 minutes. Visually inspect the solution to ensure no solid particles remain.
- **Auxiliary Dissolution (if needed):** If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes or gently warm the solution in a water bath at 37-45°C for 5-10 minutes. Vortex again to ensure homogeneity.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for long-term storage (up to 1 year). For short-term storage, -20°C is also acceptable.





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References

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